

Technical Guide: Safety and Handling of 2-Methyl-6-nitro-1H-indole

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Compound of Interest

Compound Name: 2-Methyl-6-nitro-1H-indole

CAS No.: 3484-23-9

Cat. No.: B1268853

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Executive Summary

2-Methyl-6-nitro-1H-indole (CAS: 3484-23-9) is a functionalized indole scaffold widely utilized in medicinal chemistry as a precursor for biologically active alkaloids, kinase inhibitors, and antiviral agents.^[1] Its structural features—an electron-withdrawing nitro group at the C6 position and a methyl group at C2—impart specific reactivity profiles but also significant safety challenges.

This guide provides a rigorous operational framework for handling this compound. Due to the presence of the nitro-aromatic moiety, this substance must be treated as a suspected genotoxin and a potential sensitizer until proven otherwise. This document outlines the protocols for containment, synthesis safety, and emergency response, designed for BSL-2 chemistry laboratories and GMP manufacturing environments.

Part 1: Chemical Identity & Physicochemical Profile

Accurate identification is the first line of defense. **2-Methyl-6-nitro-1H-indole** is often confused with its metabolic precursors (nitroanilines). Ensure verification of the CAS number before use.

Parameter	Specification
IUPAC Name	2-Methyl-6-nitro-1H-indole
CAS Number	3484-23-9
Molecular Formula	C ₉ H ₈ N ₂ O ₂
Molecular Weight	176.17 g/mol
Appearance	Yellow to orange crystalline powder
Solubility	Soluble in DMSO, DMF, Ethyl Acetate; Sparingly soluble in water
Melting Point	>200°C (Decomposition risk at elevated temperatures)
Key Moiety	Nitro group (-NO ₂) at C6 (Reducible/Energetic); Indole NH (Acidic)

Critical Distinction: Do not confuse with 2-Methyl-6-nitroaniline (CAS 570-24-1).^[2] While structurally related, the indole ring system alters the solubility and reactivity profile.

Part 2: Toxicology & Hazard Assessment

GHS Classification (Derived & Conservative)

In the absence of a substance-specific full toxicological dossier, the "Precautionary Principle" applies. Nitro-indoles are structurally alert for mutagenicity (Ames positive potential) due to the metabolic reduction of the nitro group to a hydroxylamine or amine.

- Signal Word: WARNING (Treat as DANGER in high quantities)
- Acute Toxicity: Category 4 (Oral/Inhalation).
- Skin/Eye Irritation: Category 2 (Irritant).^[3]
- Germ Cell Mutagenicity: Category 2 (Suspected).^[4]
- Sensitization: Potential skin sensitizer.

Mechanism of Toxicity

The toxicity is largely driven by the nitro-reduction pathway.

- **Metabolic Activation:** In vivo, the -NO₂ group can be enzymatically reduced.
- **Intermediate Formation:** Formation of nitroso and hydroxylamine intermediates.
- **DNA Interaction:** These electrophilic intermediates can form adducts with DNA, posing a genotoxic risk.

Part 3: Operational Handling & Engineering Controls

To mitigate the risks identified above, a strict hierarchy of controls is required.

Occupational Exposure Banding (OEB)

Treat **2-Methyl-6-nitro-1H-indole** as an OEB 3 compound (Occupational Exposure Limit: 10–100 µg/m³).

PPE Matrix

Protection Zone	Requirement	Rationale
Respiratory	N95 (minimum) or P100 Respirator	Prevents inhalation of particulates during weighing.
Dermal (Hands)	Double Gloving: Nitrile (inner) + Laminate/Silver Shield (outer)	Nitro-aromatics can permeate standard nitrile over time.
Dermal (Body)	Tyvek® Lab Coat or Sleeve Covers	Prevents accumulation on fabric clothing.
Eye	Chemical Safety Goggles	Standard protection against dust/splash.

Handling Workflow Diagram

The following diagram illustrates the "Chain of Custody" for the compound within the lab to prevent cross-contamination.



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Figure 1: Safe handling workflow emphasizing dust control (wetting) and containment.

Part 4: Storage & Stability[5]

- Temperature: Store at 2–8°C.
- Light Sensitivity: Protect from light (amber vials/foil). Nitroindoles can undergo photochemical degradation, leading to unknown impurities.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible to prevent oxidation of the methyl group over long periods.
- Incompatibilities:
 - Strong Oxidizers: Risk of fire.
 - Strong Bases: The indole N-H is acidic (pKa ~16-17). Bases will deprotonate it, creating a nucleophilic anion that may react violently with electrophiles or oxidize rapidly.
 - Reducing Agents: (e.g., LiAlH_4 , H_2/Pd) will reduce the nitro group exothermically.

Part 5: Emergency Protocols

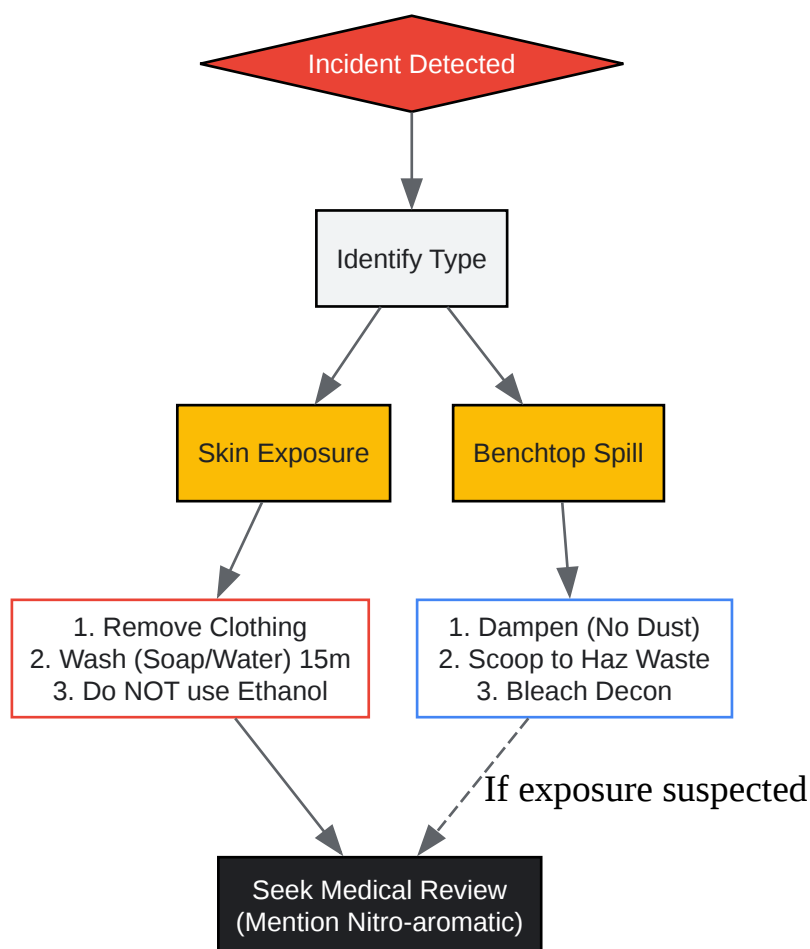
Every user must be trained on the specific "Spill Logic" for nitro-aromatics.

Spill Cleanup (Dry Powder)

- Evacuate: Clear the immediate area (3-meter radius).
- PPE Up: Don full PPE (Double gloves, Tyvek, Respirator).

- Contain: Cover spill with wet paper towels (using a solvent like PEG-400 or water) to prevent dust generation. Do not dry sweep.
- Neutralize: Clean surface with a 10% bleach solution (oxidizes traces) followed by ethanol.
- Dispose: All waste goes into "Hazardous Solid - Cytotoxic/Genotoxic" bins.

Emergency Logic Diagram



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Figure 2: Decision tree for immediate incident response.[5] Note the prohibition of ethanol for skin washing (increases permeability).

Part 6: Synthetic Utility & Reaction Safety

Common Applications

Researchers typically use **2-Methyl-6-nitro-1H-indole** to synthesize:

- 2-Methyl-6-aminoindole: Via catalytic hydrogenation or Fe/HCl reduction.
- C3-Functionalized Indoles: The C3 position is nucleophilic. Electrophilic aromatic substitution (e.g., Vilsmeier-Haack formylation) is common.

Reaction Safety (The "Runaway" Risk)

When reducing the nitro group (-NO₂) to the amine (-NH₂):

- Exothermicity: Nitro reduction is highly exothermic (~500 kJ/mol).
- Protocol: Always add the reducing agent (e.g., Hydrazine, Hydrogen) slowly at controlled temperatures.
- Accumulation: Ensure the reaction initiates immediately. Delayed initiation followed by accumulation of reagents can lead to a thermal runaway.

References

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